

Ecotoxicological Risk Profile of Musk Tibetene in Freshwater Ecosystems: A Comparative Analysis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Musk tibetene	
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An in-depth comparison of the ecotoxicological risks associated with **Musk Tibetene** and its alternatives in freshwater environments, supported by experimental data and standardized testing protocols.

The widespread use of synthetic musks in personal care and household products has led to their continuous release into aquatic ecosystems. Among these, **Musk Tibetene**, a type of nitromusk, has raised environmental concerns due to its persistence and potential for bioaccumulation. This guide provides a comparative ecotoxicological risk assessment of **Musk Tibetene** in freshwater ecosystems, evaluating its performance against other synthetic musk alternatives. The assessment is based on available experimental and modeled data, with a focus on key toxicity endpoints for representative aquatic organisms.

Comparative Toxicity Data

The following table summarizes the acute and chronic toxicity of **Musk Tibetene** and its primary alternatives across three trophic levels in freshwater ecosystems: algae, invertebrates, and fish. It is critical to note that experimental ecotoxicity data for **Musk Tibetene** is scarce, with no toxic effects observed up to its limit of water solubility. Therefore, the presented values for **Musk Tibetene** and its metabolite are derived from Quantitative Structure-Activity Relationship (QSAR) models, providing an estimated risk profile.



Substance	Organism	Endpoint	Value (mg/L)	Test Duration	Reference
Musk Tibetene (Parent Compound)	Fish	96h LC50	> 0.052 (No effect at solubility limit)	96 hours	[1]
Invertebrate (Daphnia magna)	48h EC50	> 0.052 (No effect at solubility limit)	48 hours	[1]	
Algae	96h EC50	> 0.052 (No effect at solubility limit)	96 hours	[1]	
2-Amino Musk Tibetene (Metabolite)	Fish	96h LC50	0.37 (Calculated)	96 hours	[1]
Invertebrate (Daphnia magna)	48h LC50	0.28 (Calculated)	48 hours	[1]	
Algae	96h EC50	0.66 (Calculated)	96 hours	[1]	
Musk Xylene	Fish (Zebrafish)	LOEC (Survival)	0.033	Early Life Stage	[2]
Invertebrate (Daphnia magna)	21d-NOEC	0.056	21 days	[3]	
Musk Ketone	Fish (Zebrafish)	LOEC (Heart Rate)	0.01	Early Life Stage	[2]
Fish (species not specified)	21d-NOEC	0.063	21 days	[3]	_



Invertebrate (Daphnia magna)	48h EC50	> 40	48 hours	[4]	_
AHTN (Tonalide)	Fish (Zebrafish)	LOEC (Heart Rate)	0.033	Early Life Stage	[2]
Invertebrate (Daphnia magna)	21d-LC50	0.293 - 0.341	21 days	[5]	
Freshwater Mussel (glochidia)	24h LC50	0.454 - 0.850	24 hours	[6]	
HHCB (Galaxolide)	Fish (Zebrafish)	NOEC (Heart Rate)	> 1.0	Early Life Stage	[2]
Invertebrate (Daphnia magna)	21d-LC50	0.282 - 0.452	21 days	[5]	
Freshwater Mussel (glochidia)	24h LC50	1.0 - >1.75	24 hours	[6]	_

Note: LC50 (Lethal Concentration 50%) is the concentration of a chemical which kills 50% of a sample population. EC50 (Effective Concentration 50%) is the concentration of a chemical that causes a defined effect in 50% of the test population. NOEC (No Observed Effect Concentration) is the highest tested concentration of a substance at which no statistically significant effect is observed. LOEC (Lowest Observed Effect Concentration) is the lowest concentration at which a statistically significant effect is observed.

Experimental Protocols

The ecotoxicological data presented are primarily generated using standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of results.



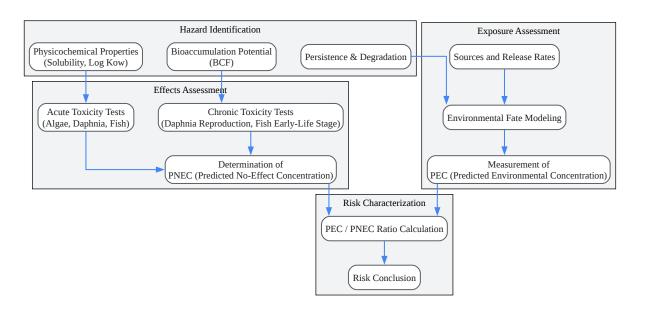
- Algal Growth Inhibition Test (OECD 201): This test exposes freshwater algae to the test substance over 72 hours. The primary endpoint is the inhibition of growth, measured by cell count or a surrogate like chlorophyll content, from which an EC50 value is derived.
- Daphnia sp. Acute Immobilisation Test (OECD 202): This is a short-term 48-hour test that exposes the freshwater invertebrate Daphnia magna to the test substance. The endpoint is the immobilization of the daphnids, which is used to calculate the EC50.
- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance lethal to 50% of a population of freshwater fish over a 96-hour exposure period.
- Fish Early-life Stage Toxicity Test (OECD 210): This is a longer-term test that exposes the
 early life stages of fish (from fertilized eggs to free-swimming larvae) to the test substance. It
 assesses both lethal and sublethal effects, such as hatching success, survival, and growth,
 to determine NOEC and LOEC values.
- Daphnia magna Reproduction Test (OECD 211): This chronic toxicity test evaluates the impact of a substance on the reproductive output of Daphnia magna over a 21-day period. The total number of living offspring produced per parent animal is the primary endpoint.

Due to its low water solubility, testing **Musk Tibetene** presents challenges. Standard protocols often require modifications for such "difficult substances," including the preparation of stable dispersions and accurate measurement of exposure concentrations.

Visualizing Ecotoxicological Assessment and Cellular Impact

To better understand the processes involved in assessing the environmental risk of substances like **Musk Tibetene** and their potential biological effects, the following diagrams are provided.

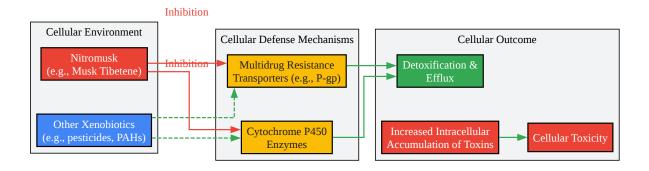




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Caption: Workflow for Ecotoxicological Risk Assessment.





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Caption: Potential Cellular Toxicity Pathway of Nitromusks.

Conclusion

The available data, although limited for **Musk Tibetene** itself, suggests a significant ecotoxicological risk, primarily driven by its persistent and bioaccumulative nature and the higher toxicity of its metabolites.[1] While the parent compound shows low acute toxicity, its degradation products are predicted to be harmful to aquatic life at lower concentrations.[1] In comparison, polycyclic musks like HHCB and AHTN, while also persistent, have more available toxicity data, indicating a risk to sensitive freshwater organisms, particularly invertebrates.[5][6] The declining use of nitromusks like **Musk Tibetene** in favor of alternatives is a positive trend for freshwater ecosystems.[1] However, the continued presence and potential long-term effects of these legacy pollutants, along with the ecotoxicological profiles of their replacements, necessitate ongoing monitoring and research. A key mechanism of toxicity for nitromusks may involve the inhibition of cellular defense systems, such as multidrug efflux transporters and cytochrome P450 enzymes, which can increase the susceptibility of aquatic organisms to other environmental contaminants.

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- To cite this document: BenchChem. [Ecotoxicological Risk Profile of Musk Tibetene in Freshwater Ecosystems: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677579#ecotoxicological-risk-assessment-of-musk-tibetene-in-freshwater-ecosystems]

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